

Technical Guide to the Safe Handling of 1,3-Dimethoxybenzene-d4

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d4

Cat. No.: B1474433

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1,3-Dimethoxybenzene-d4**. The information presented is compiled from various safety data sheets (SDS) and chemical databases. It is important to note that while this guide addresses the deuterated form, much of the available safety data is for the non-deuterated analogue, 1,3-Dimethoxybenzene. The safety precautions and toxicological properties are expected to be very similar.

Hazard Identification and Classification

1,3-Dimethoxybenzene is classified as a combustible liquid that can cause skin, eye, and respiratory tract irritation.^{[1][2]} It may also be suspected of causing genetic defects.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]
- H341: Suspected of causing genetic defects.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided in the table below.

| Property | Value | References |
|-------------------|---|------------|
| Molecular Formula | C ₈ H ₆ D ₄ O ₂ | [3] |
| Molecular Weight | 142.19 g/mol | [3] |
| Appearance | Colorless to light brown liquid | [2][4] |
| Odor | Sweet, earthy, nut-like | [5] |
| Boiling Point | 85 - 87 °C @ 7 mmHg | [5] |
| Melting Point | -52 °C | [6][7] |
| Flash Point | 87 °C / 188.6 °F (closed cup) | [4][8] |
| Density | 1.055 g/mL at 25 °C | [5] |
| Solubility | Slightly soluble in water. Miscible with toluene. | [5][6][9] |
| Vapor Pressure | 0.52 mmHg | [6] |

Toxicological Information

Detailed toxicological data for **1,3-Dimethoxybenzene-d4** is not readily available. The information for the non-deuterated form indicates that it is irritating to the eyes, skin, and respiratory system.[2] Prolonged or repeated skin contact may lead to dermatitis.[2]

Acute Effects:

- Inhalation: Causes respiratory tract irritation.[2] High concentrations may lead to central nervous system depression.[2]
- Skin Contact: Causes skin irritation.[2]
- Eye Contact: Causes serious eye irritation.[1][2]

- Ingestion: May cause gastrointestinal irritation.[2]

LD50/LC50 data for 1,3-Dimethoxybenzene is not available in the searched documents.[2]

Experimental Protocols

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1][3]
- Skin Contact: Remove contaminated clothing and wash skin with soap and plenty of water. [3] Seek medical attention if irritation occurs.[1]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3]

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1]
- Use only in a well-ventilated area or outdoors.[1]
- Avoid breathing mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[4][10]

Storage:

- Store in a cool, dry, well-ventilated area.[1]
- Keep container tightly closed.[1]
- Store locked up.[1]
- Keep away from heat, sparks, and open flames.[4]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.



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Caption: Workflow for responding to a **1,3-Dimethoxybenzene-d4** spill.

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